

An In-depth Technical Guide to the Molecular Weight of Benzyltrimethylammonium Tribromide

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Compound of Interest

Compound Name: *Benzyltrimethylammonium
tribromide*

Cat. No.: *B7853725*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed examination of the molecular weight of **Benzyltrimethylammonium tribromide**, a versatile reagent utilized in various chemical syntheses. This document is intended to serve as a comprehensive resource for professionals in research and development who require precise and reliable data for their work.

Chemical Identity and Formula

Benzyltrimethylammonium tribromide is a quaternary ammonium salt that is frequently employed as a brominating agent and phase-transfer catalyst in organic synthesis. For the purposes of this guide, we will focus on the most commonly referenced form of this compound, which has the molecular formula $C_{10}H_{16}Br_3N$ [1][2].

It is important to note that variations in nomenclature can sometimes lead to ambiguity. While the aforementioned formula is widely accepted, other molecular formulas are occasionally attributed to this name. However, $C_{10}H_{16}Br_3N$ is the formula consistently cited in major chemical supplier catalogs and databases for the compound with CAS number 111865-47-5 [1][2].

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **Benzyltrimethylammonium tribromide** ($C_{10}H_{16}Br_3N$) is based on the standard atomic weights of Carbon (C), Hydrogen (H), Bromine (Br), and Nitrogen (N).

The standard atomic weights, as recognized by the International Union of Pure and Applied Chemistry (IUPAC), are used for this calculation. These values represent a weighted average of the masses of the naturally occurring isotopes of each element.

The elemental composition and the resulting molecular weight are summarized in the table below.

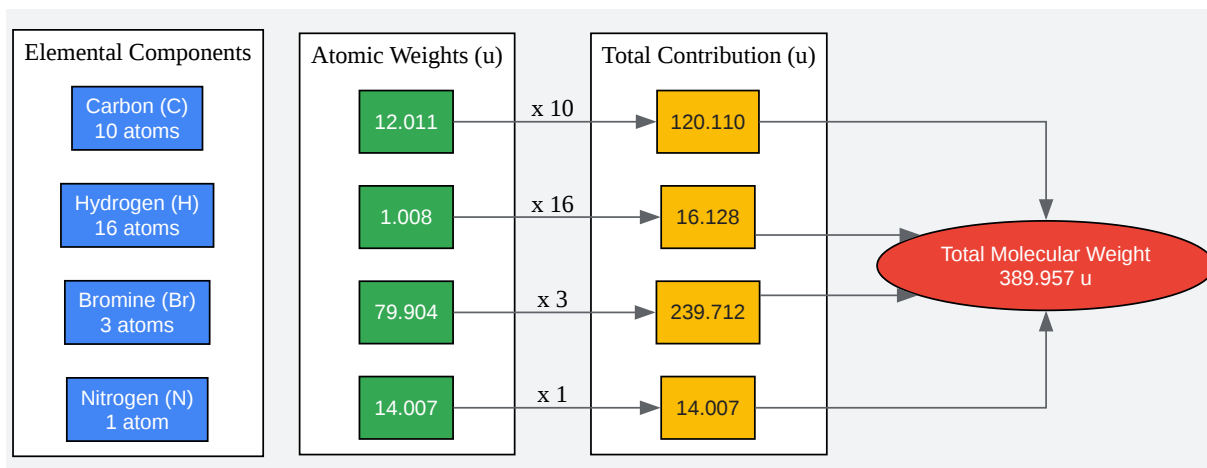
Data Presentation: Elemental Composition and Molecular Weight

Element	Symbol	Quantity	Standard Atomic Weight (u)	Total Contribution to Molecular Weight (u)
Carbon	C	10	12.011[3][4]	120.110
Hydrogen	H	16	1.008[5][6]	16.128
Bromine	Br	3	79.904[7][8][9]	239.712
Nitrogen	N	1	14.007[10][11]	14.007
Total				389.957

Based on this calculation, the molecular weight of **Benzyltrimethylammonium tribromide** is 389.96 g/mol [12]. This value is consistent with the information provided by major chemical suppliers and databases[1][2].

Visualization of Molecular Weight Calculation

To further elucidate the relationship between the elemental components and the final molecular weight, the following diagram illustrates the logical flow of the calculation.



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References

- 1. scbt.com [scbt.com]
- 2. Benzyltrimethylammonium Tribromide [Brominating Reagent] | C₁₀H₁₆Br₃N | CID 2756663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. webqc.org [webqc.org]
- 4. Carbon | C (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. accessscience.com [accessscience.com]
- 6. Hydrogen - Wikipedia [en.wikipedia.org]
- 7. quora.com [quora.com]
- 8. byjus.com [byjus.com]

- 9. Bromine - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 10. britannica.com [britannica.com]
- 11. Nitrogen - Wikipedia [en.wikipedia.org]
- 12. Benzyltrimethylammonium tribromide | 111865-47-5 [chemicalbook.com]
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